

Zirconium Nitrate: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Zirconium nitrate*

Cat. No.: *B079258*

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An in-depth examination of the chemical identifiers, synthesis, and catalytic applications of **zirconium nitrate** in scientific research and pharmaceutical development.

Zirconium nitrate, a versatile inorganic compound, serves as a key precursor and catalyst in a multitude of chemical processes. This guide provides a comprehensive overview of its fundamental properties, synthesis protocols, and its significant role as a Lewis acid catalyst in organic synthesis, a field of particular interest to drug development professionals. While direct biological signaling pathways for **zirconium nitrate** have not been established, its utility in the synthesis of bioactive molecules underscores its importance in the pharmaceutical sciences.

Core Identifiers and Properties

Zirconium nitrate is most commonly available as a pentahydrate crystalline solid. It is crucial to distinguish between **zirconium nitrate** and zirconyl nitrate, a related but chemically distinct compound. The primary identifiers for **zirconium nitrate** are summarized below for clarity and accurate record-keeping in a research setting.

Identifier Type	Value
CAS Number	13746-89-9[1]
IUPAC Name	zirconium(4+) tetranitrate[2]
Molecular Formula	Zr(NO ₃) ₄
Molecular Weight	339.24 g/mol [1]
PubChem CID	26251[1]
UN Number	2728[1]
EC Number	237-324-9
Synonyms	Zirconium tetranitrate, Nitric acid, zirconium(4+) salt

Experimental Protocols: Synthesis of Zirconium Nitrate

Several methods for the synthesis of **zirconium nitrate** have been documented, each suited for different laboratory scales and precursor availability. Below are detailed protocols for the preparation of both anhydrous and hydrated forms of **zirconium nitrate**.

Synthesis of Anhydrous Zirconium Nitrate

Anhydrous **zirconium nitrate** can be prepared through the reaction of zirconium tetrachloride with dinitrogen pentoxide. This method is suitable for obtaining the pure, volatile form of the compound.

Methodology:

- In a moisture-free environment, react zirconium tetrachloride (ZrCl₄) with dinitrogen pentoxide (N₂O₅). The reaction proceeds as follows: $\text{ZrCl}_4 + 4 \text{N}_2\text{O}_5 \rightarrow \text{Zr}(\text{NO}_3)_4 + 4 \text{ClNO}_2$.
- The resulting anhydrous **zirconium nitrate** can be purified by sublimation in a vacuum. It is important to note that a potential contaminating substance is nitronium pentanitratozirconate ((NO₂)Zr(NO₃)₅).

Synthesis of Zirconium Nitrate Pentahydrate

The hydrated form, **zirconium nitrate** pentahydrate ($\text{Zr}(\text{NO}_3)_4 \cdot 5\text{H}_2\text{O}$), is more commonly used in laboratory settings and can be synthesized from zirconium dioxide.

Methodology:

- Dissolve zirconium dioxide (ZrO_2) in nitric acid (HNO_3).
- Evaporate the resulting solution to dryness to crystallize the **zirconium nitrate** pentahydrate. While this method is straightforward, it is often easier to crystallize zirconyl nitrate trihydrate from such a solution.

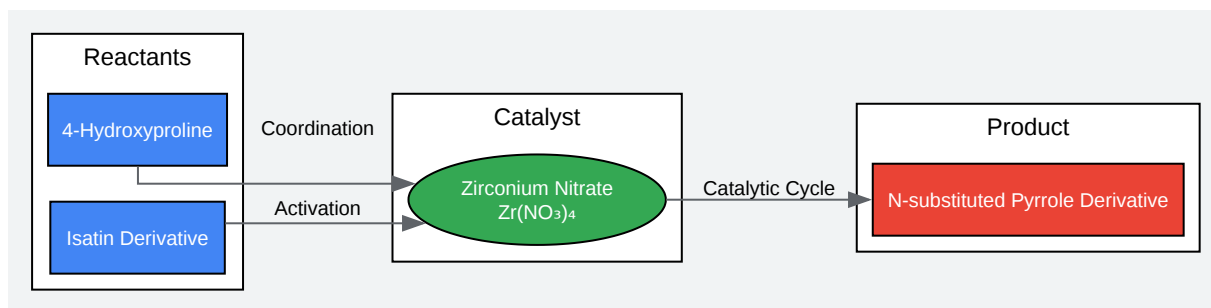
Applications in Drug Development and Organic Synthesis

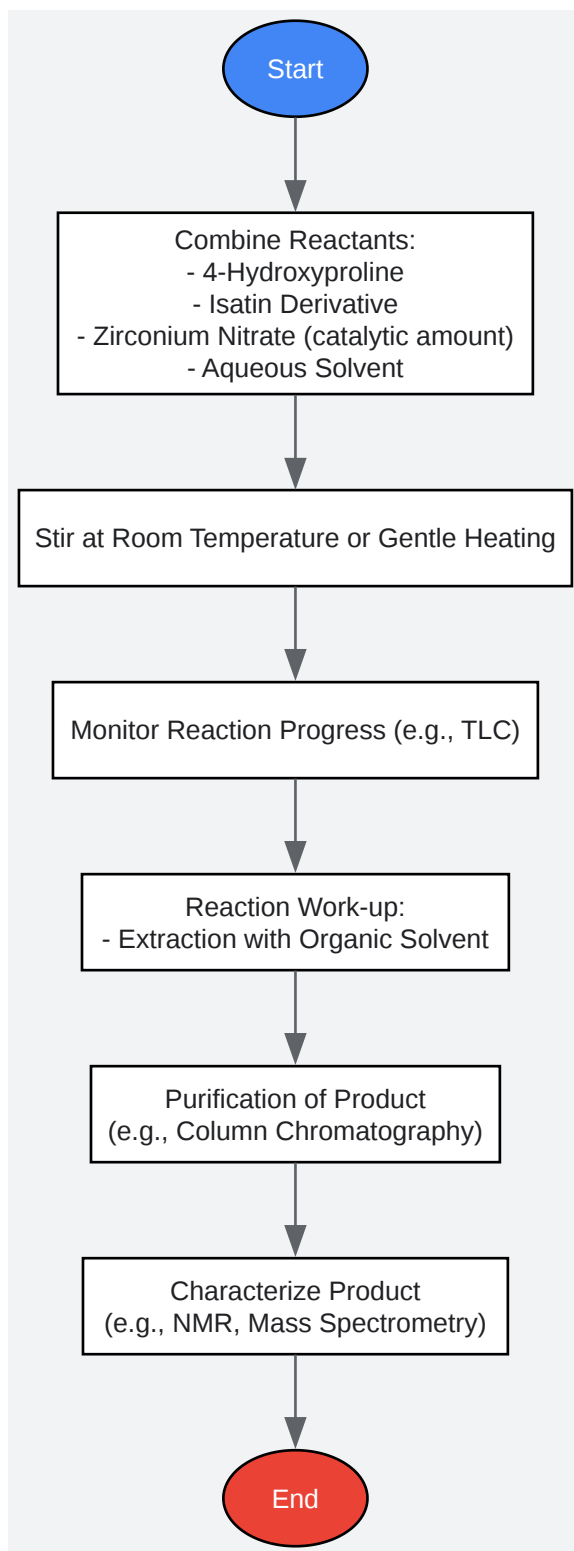
The primary role of **zirconium nitrate** in a context relevant to drug development is its function as a robust and water-tolerant Lewis acid catalyst.[3][4] This property is particularly valuable in the synthesis of complex organic molecules, including pharmaceutical intermediates.[5][6]

Lewis Acid Catalysis

Zirconium nitrate's ability to function effectively in aqueous media makes it an environmentally friendly and efficient catalyst for various organic transformations.[3] Traditional Lewis acids often decompose in the presence of water, limiting their utility. The water-tolerant nature of **zirconium nitrate** allows for a broader range of reaction conditions and substrates.

One notable application is in the synthesis of N-substituted pyrroles, which are important structural motifs in many biologically active compounds.[4] **Zirconium nitrate** catalyzes the condensation reaction between 4-hydroxyproline and isatin derivatives or 11H-indeno[1,2-b]quinoxalin-11-ones, leading to high yields of the desired pyrrole derivatives in short reaction times.[4]





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- To cite this document: BenchChem. [Zirconium Nitrate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079258#zirconium-nitrate-cas-number-and-identifiers]

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